

Isopentyl Octanoate: A Technical Overview of its Biological Significance

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Compound of Interest

Compound Name: *Isopentyl octanoate*

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Abstract: **Isopentyl octanoate** is a fatty acid ester recognized for its characteristic fruity aroma, leading to its widespread use in the food and fragrance industries. While extensive research into its specific molecular mechanism of action in biological systems is limited, this document synthesizes the available scientific knowledge. We will explore its chemical properties, known biological roles of its constituent parts and related molecules, and its established applications. This guide also presents hypothetical pathways of interaction based on current understandings of fatty acid ester metabolism and signaling, alongside relevant toxicological data and experimental considerations.

Introduction

Isopentyl octanoate, also known as isoamyl octanoate, is an organic compound classified as a fatty acid ester. It is formed from the esterification of isopentyl alcohol with octanoic acid.^[1] Its primary role in commercial applications is as a flavoring and fragrance agent, valued for its sweet, fruity, and waxy aroma reminiscent of pineapple and coconut.^[2] Despite its common use, dedicated studies on its specific mechanism of action at a cellular and molecular level are not abundant in publicly accessible literature. This guide aims to provide a comprehensive overview by examining the biological activities of its components and related fatty acid esters to extrapolate potential mechanisms of action.

Chemical and Physical Properties

Isopentyl octanoate is a colorless liquid with the molecular formula C₁₃H₂₆O₂. A summary of its key chemical identifiers and properties is provided in Table 1.

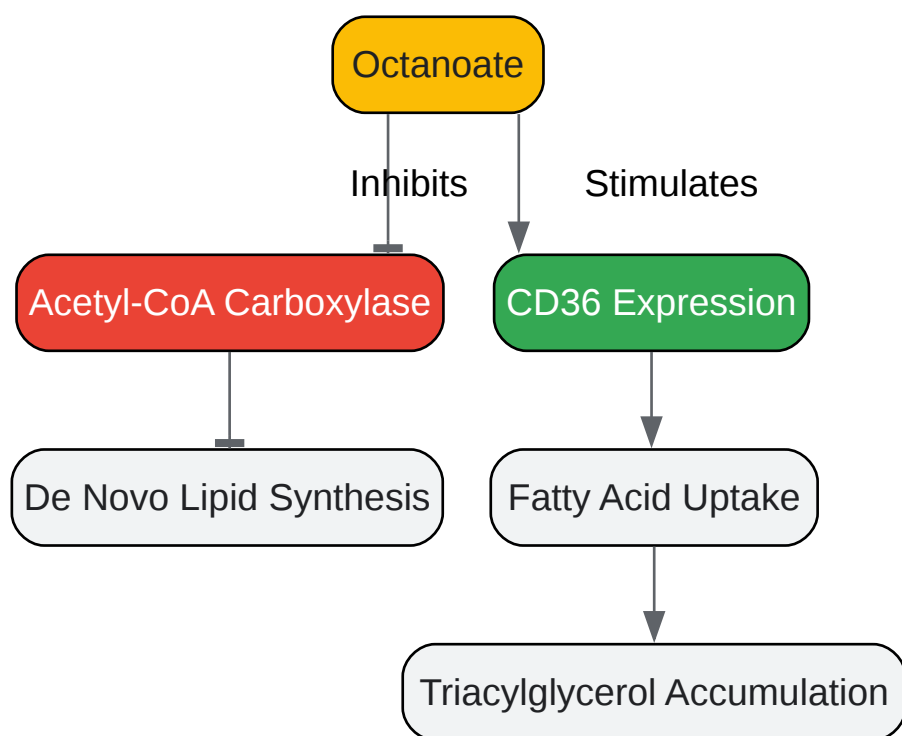
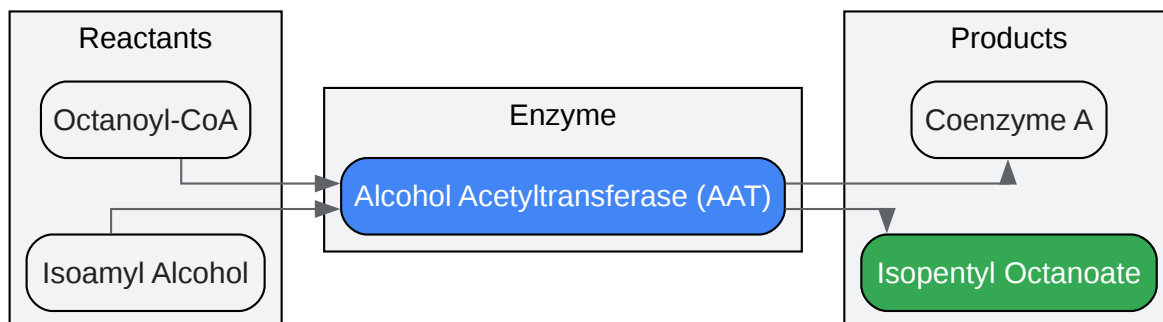
Property	Value	Reference
IUPAC Name	3-methylbutyl octanoate	[1]
Synonyms	Isoamyl octanoate, Isopentyl caprylate	[1]
CAS Number	2035-99-6	[3]
Molecular Formula	C ₁₃ H ₂₆ O ₂	[3]
Molecular Weight	214.34 g/mol	[1][3]
Appearance	Colorless liquid	
Odor	Fruity, pineapple, coconut-like	[2]
Solubility	Insoluble in water, soluble in organic solvents	

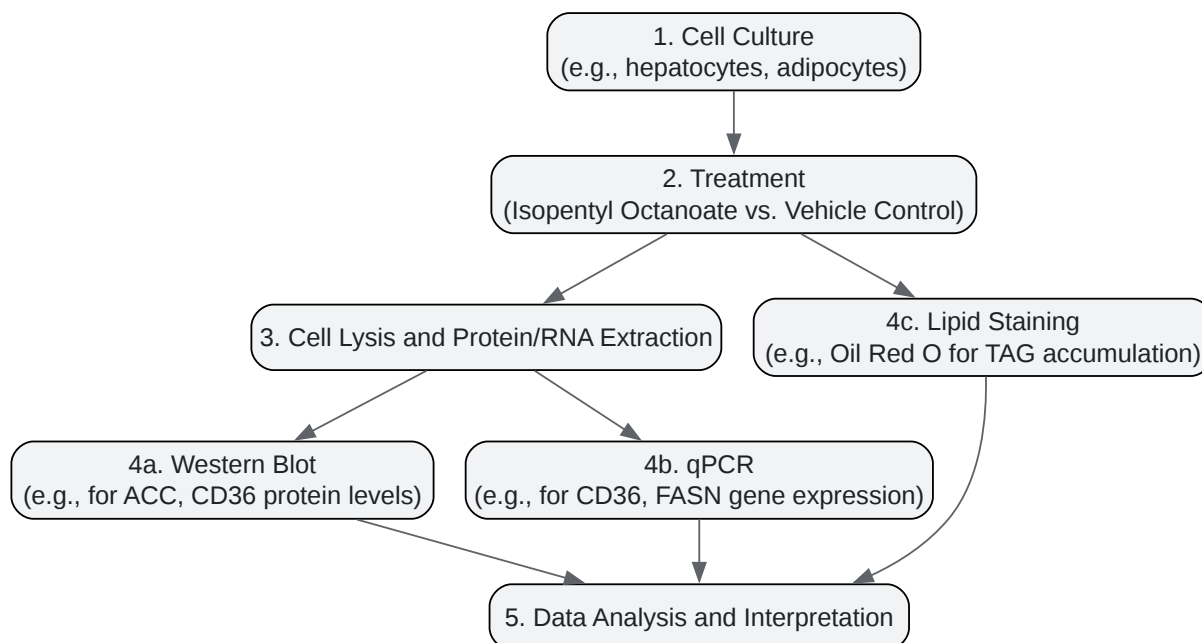
Known Applications and Biological Synthesis

The primary established roles of **isopentyl octanoate** are in the food and cosmetic industries. It is designated as a flavoring agent by the FDA and is used in a variety of products, including beverages, candies, and baked goods.[1] In the fragrance industry, it is used in perfumes and other scented products.[2]

In biological systems, volatile esters like **isopentyl octanoate** are known to be produced by various organisms, most notably yeast (*Saccharomyces cerevisiae*) during fermentation.[4][5][6] The synthesis is an intracellular process catalyzed by alcohol acetyltransferases, which condense an alcohol (in this case, isoamyl alcohol, a fusel alcohol derived from amino acid metabolism) with an acyl-CoA molecule (octanoyl-CoA).[6]

Below is a diagram illustrating the enzymatic synthesis of **isopentyl octanoate**.





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